

# Structural Elucidation of 7-Nonenal, 8-methyl-Isomers: A Technical Guide

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## Compound of Interest

Compound Name: 7-Nonenal, 8-methyl-

Cat. No.: B058376

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## Abstract

This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structural elucidation of **7-Nonenal, 8-methyl-** isomers. Due to the limited availability of direct studies on this specific compound, this document outlines a systematic approach based on established analytical techniques for similar long-chain, branched aldehydes. It covers the application of Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy for the unambiguous identification and characterization of the possible isomers. Detailed experimental protocols, predicted spectroscopic data, and logical workflows are presented to serve as a practical resource for researchers engaged in the analysis of novel aliphatic compounds.

## Introduction

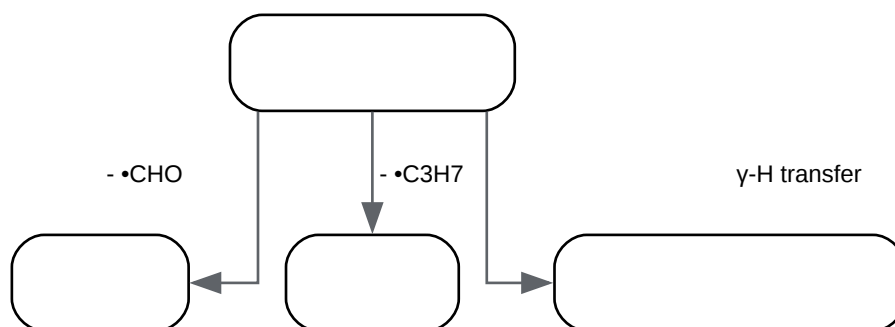
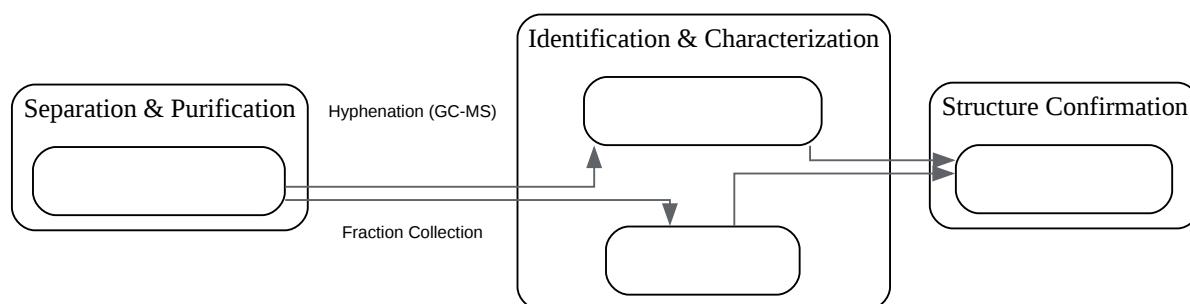
**7-Nonenal, 8-methyl-** (C<sub>10</sub>H<sub>18</sub>O) is a long-chain branched aldehyde.<sup>[1]</sup> The presence of a chiral center at the 8-position and a double bond at the 7-position introduces the possibility of multiple stereoisomers, each potentially exhibiting distinct biological activities and chemical properties. Accurate structural elucidation is therefore critical for its potential applications in fields such as flavor chemistry, pheromone research, and as a synthon in drug development. This guide details the analytical workflow required to isolate, identify, and characterize the structure of **7-Nonenal, 8-methyl-** isomers.

## Predicted Physicochemical Properties

Property	Predicted Value
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O
Molecular Weight	154.25 g/mol
Isomers	(R/S) at C8, (E/Z) at C7

## Analytical Workflow

The structural elucidation of **7-Nonenal, 8-methyl-** isomers would typically follow a multi-step analytical workflow, beginning with separation and purification, followed by spectroscopic analysis for structural confirmation.



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## References

- 1. 7-Nonenal, 8-methyl- | C<sub>10</sub>H<sub>18</sub>O | CID 9855537 - PubChem [pubchem.ncbi.nlm.nih.gov]
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